

# molecular weight of $^{13}\text{C}_{12}$ -Octachlorodibenzo-p-dioxin

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## Compound of Interest

Compound Name: Octachlorodibenzo-p-dioxin-  
 $^{13}\text{C}_{12}$

Cat. No.: B3064510

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An In-depth Technical Guide to  $^{13}\text{C}_{12}$ -Octachlorodibenzo-p-dioxin

For Researchers, Scientists, and Drug Development Professionals

## Introduction

$^{13}\text{C}_{12}$ -Octachlorodibenzo-p-dioxin ( $^{13}\text{C}_{12}$ -OCDD) is a stable isotope-labeled form of Octachlorodibenzo-p-dioxin (OCDD), a polychlorinated dibenzodioxin (PCDD). OCDD is a widespread environmental pollutant and a congener of the highly toxic 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD). Due to its chemical stability and structural similarity to the native compound,  $^{13}\text{C}_{12}$ -OCDD serves as an essential internal standard for the accurate quantification of OCDD in various environmental and biological matrices. Its use in isotope dilution mass spectrometry allows for the correction of analyte losses during sample preparation and analysis, ensuring high precision and accuracy in analytical measurements.

## Molecular Properties and Data

The molecular characteristics of  $^{13}\text{C}_{12}$ -Octachlorodibenzo-p-dioxin are fundamental to its application in analytical chemistry. The incorporation of twelve Carbon-13 atoms provides a distinct mass shift, enabling its differentiation from the naturally occurring  $^{12}\text{C}$ -OCDD in mass spectrometric analyses.

Property	Value
Molecular Formula	$^{13}\text{C}_{12}\text{Cl}_8\text{O}_2$
Monoisotopic Mass	467.7809 g/mol
Average Molecular Weight	471.66 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless crystals or white crystalline solid
Solubility	Insoluble in water

Note: The monoisotopic mass is calculated using the masses of the most abundant isotopes of each element ( $^{13}\text{C}$ ,  $^{35}\text{Cl}$ , and  $^{16}\text{O}$ ). The average molecular weight is calculated using the weighted average of all natural isotopes of each element.

## Experimental Protocol: Quantification of OCDD in Environmental Samples using Isotope Dilution Mass Spectrometry

The following is a generalized protocol for the use of  $^{13}\text{C}_{12}$ -OCDD as an internal standard in the analysis of environmental samples such as soil or sediment.

### 3.1. Materials and Reagents

- $^{13}\text{C}_{12}$ -Octachlorodibenzo-p-dioxin solution (e.g., 10 µg/mL in nonane)
- Native OCDD calibration standards
- Toluene, hexane, dichloromethane, methanol (pesticide grade or equivalent)
- Silica gel, alumina, and carbon chromatography columns
- Sodium sulfate (anhydrous)
- High-resolution gas chromatograph-mass spectrometer (HRGC-MS)

### 3.2. Sample Preparation and Extraction

- **Spiking:** A known amount of the  $^{13}\text{C}_{12}$ -OCDD internal standard solution is added to the environmental sample prior to extraction.
- **Extraction:** The sample is extracted using an appropriate solvent system, such as toluene or a hexane/acetone mixture, via methods like Soxhlet extraction or pressurized fluid extraction.
- **Drying and Concentration:** The extract is dried using anhydrous sodium sulfate and then concentrated to a smaller volume using a rotary evaporator or a gentle stream of nitrogen.

### 3.3. Sample Cleanup

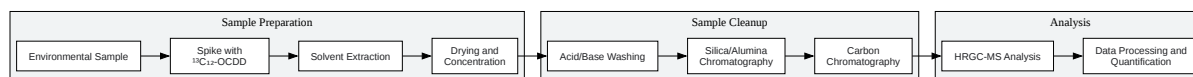
- **Acid/Base Washing:** The concentrated extract is washed with concentrated sulfuric acid and/or sodium hydroxide to remove interfering organic compounds.
- **Column Chromatography:** The extract is further purified using a multi-layered silica gel and/or alumina column to separate the PCDDs from other contaminants like PCBs and pesticides.
- **Carbon Column Chromatography:** A carbon column is used to isolate the planar PCDD molecules, including OCDD, from non-planar interferences. The PCDDs are then eluted with a reverse flow of toluene.

### 3.4. Instrumental Analysis

- **GC-MS Analysis:** The final extract is analyzed by HRGC-MS. The gas chromatograph separates the different PCDD congeners, and the mass spectrometer detects and quantifies the native OCDD and the  $^{13}\text{C}_{12}$ -OCDD internal standard.
- **Quantification:** The concentration of native OCDD in the sample is calculated by comparing the peak area of the native analyte to the peak area of the  $^{13}\text{C}_{12}$ -OCDD internal standard, using a calibration curve generated from the native OCDD standards.

## Workflow and Pathway Visualization

The following diagrams illustrate the experimental workflow for the analysis of OCDD using  $^{13}\text{C}_{12}$ -OCDD as an internal standard.



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Caption: Experimental workflow for OCDD analysis.

This technical guide provides a foundational understanding of <sup>13</sup>C<sub>12</sub>-Octachlorodibenzo-p-dioxin and its critical role in the accurate quantification of its native counterpart in complex matrices. The detailed protocol and workflow offer a framework for researchers and scientists in the fields of environmental science and analytical chemistry.

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## References

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- 3. 1,2,3,4,6,7,8,9-Octachlorodibenzo-p-dioxin (<sup>13</sup>C<sub>12</sub>, 99%) 10 µg/mL in Nonane [lgcstandards.com]
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